

Commercial Suppliers and Technical Profile of N-(5-Chloro-2-hydroxyphenyl)acetamide

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Compound of Interest

Compound Name:	<i>N-(5-Chloro-2-hydroxyphenyl)acetamide</i>
Cat. No.:	B133537

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **N-(5-Chloro-2-hydroxyphenyl)acetamide**, a chemical compound of interest in various research and development fields. This document outlines its commercial availability, key physicochemical properties, and general experimental procedures. Due to the limited publicly available data specific to this compound's biological activity, this guide also presents a generalized context for the potential applications of structurally related acetamide derivatives.

Commercial Availability

N-(5-Chloro-2-hydroxyphenyl)acetamide (CAS No. 26488-93-7) is available from a number of commercial chemical suppliers. While purity and available quantities may vary, the following table summarizes key suppliers offering this compound. Researchers are advised to request lot-specific Certificates of Analysis for detailed purity information.

Supplier	Location	Purity	Notes
Sigma-Aldrich	International	Varies by product line	Available through their marketplace from partners like Fluorochem and ChemScene.
ChemicalBook	Online Directory	Typically >98%	Lists multiple suppliers, primarily from China. [1]
Chemsky (Shanghai) International Co., Ltd.	Shanghai, China	>98%	Listed as a supplier on ChemicalBook. [1]
S.Z. PhyStandard Bio-Tech. Co., Ltd.	Shenzhen, China	>98%	Listed as a supplier on ChemicalBook. [1]
Shanghai YuanYe Biotechnology Co., Ltd.	Shanghai, China	>98%	Listed as a supplier on ChemicalBook. [1]
Shenzhen Newcore Chemical Technology Co., Ltd.	Shenzhen, China	>98%	Listed as a supplier on ChemicalBook. [1]
1stSci	Online Supplier	Not Specified	Provides the compound under catalog number ST002UVQ. [2]

Physicochemical Properties

The fundamental physicochemical properties of **N-(5-Chloro-2-hydroxyphenyl)acetamide** are summarized in the table below. This data is compiled from various supplier and chemical database entries.

Property	Value	Source
CAS Number	26488-93-7	[1]
Molecular Formula	C ₈ H ₈ CINO ₂	[1]
Molecular Weight	185.61 g/mol	[1]
MDL Number	MFCD00029752	[1]
Physical Form	Solid	
Purity	Typically ≥98%	[1]
Storage Temperature	4°C, under nitrogen	
InChI Key	HGDAFIJKXCFHPG- UHFFFAOYSA-N	

Experimental Protocols

Detailed experimental protocols for the specific use of **N-(5-Chloro-2-hydroxyphenyl)acetamide** in biological systems are not extensively reported in publicly accessible scientific literature. However, a general protocol for the synthesis of N-substituted acetamide derivatives can be adapted. The following is a representative procedure based on common organic synthesis methodologies.

General Synthesis of N-Aryl Acetamides:

A common method for the synthesis of N-aryl acetamides is the acylation of an amino-phenol derivative. In the case of **N-(5-Chloro-2-hydroxyphenyl)acetamide**, this would involve the reaction of 2-amino-4-chlorophenol with an acetylating agent.

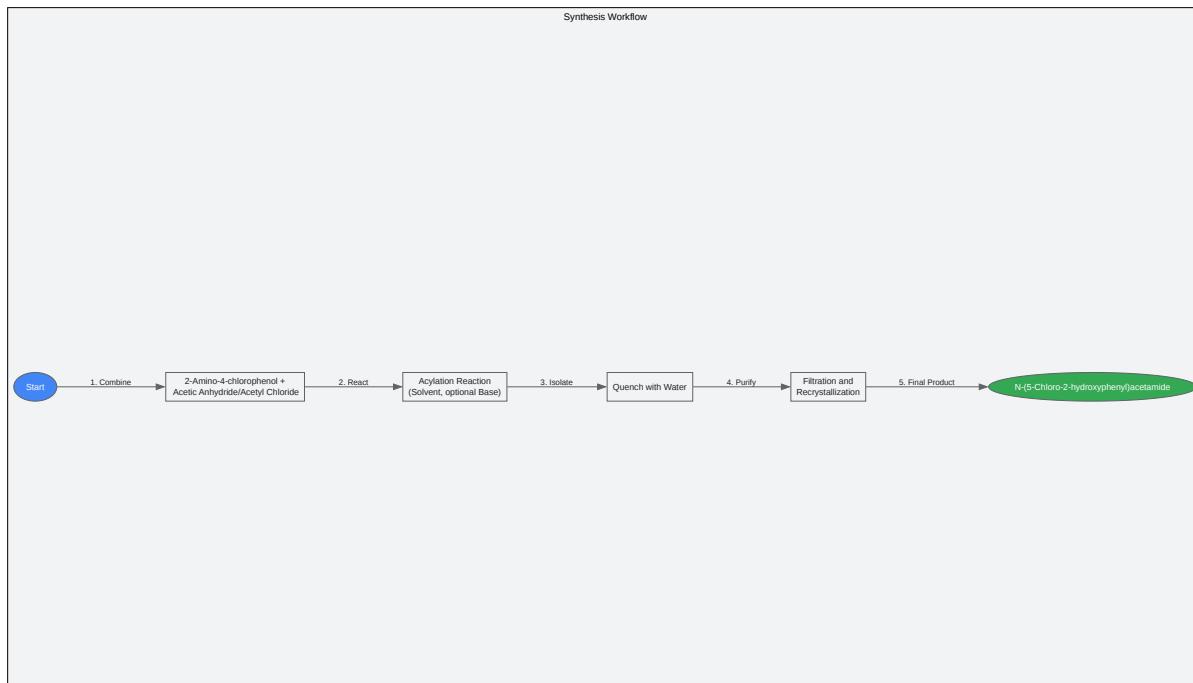
Materials:

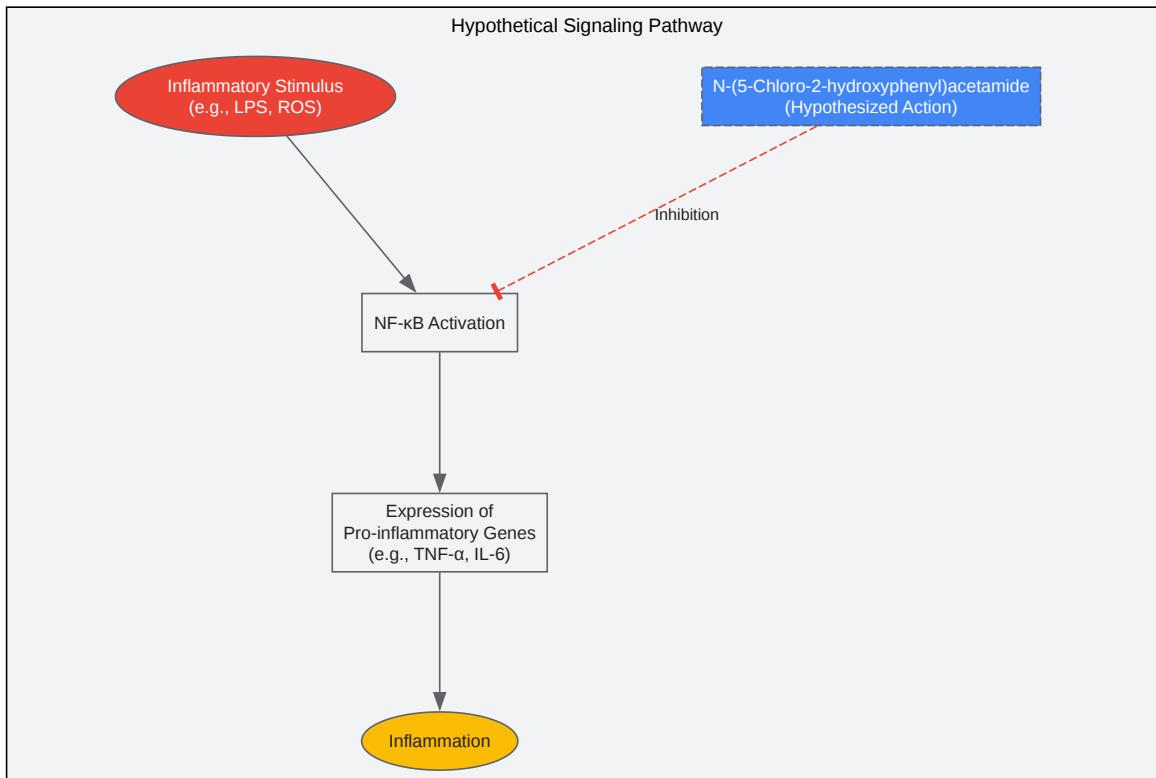
- 2-Amino-4-chlorophenol
- Acetic anhydride or Acetyl chloride
- A suitable solvent (e.g., glacial acetic acid, dichloromethane, or ethyl acetate)

- A base (e.g., pyridine or triethylamine, if using acetyl chloride)
- Water
- Standard laboratory glassware and purification apparatus (e.g., for filtration and recrystallization)

Procedure:

- **Dissolution:** Dissolve 2-amino-4-chlorophenol in the chosen solvent in a round-bottom flask.
- **Acylation:** Slowly add the acylating agent (acetic anhydride or acetyl chloride) to the solution. If using acetyl chloride, the reaction is typically performed in the presence of a base to neutralize the HCl byproduct. The reaction may be exothermic and require cooling.
- **Reaction Monitoring:** Stir the reaction mixture at room temperature or with gentle heating. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete, the mixture is typically poured into cold water to precipitate the product.
- **Purification:** The crude product is collected by filtration, washed with water, and then purified by recrystallization from a suitable solvent (e.g., ethanol or an ethanol/water mixture) to yield the final **N-(5-Chloro-2-hydroxyphenyl)acetamide**.



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References

- 1. N-(5-chloro-2-hydroxyphenyl)acetamide | 26488-93-7 [chemicalbook.com]
- 2. 1stsci.com [1stsci.com]
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